

An In-depth Technical Guide to Heneicosanyl Lignocerate

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Compound of Interest

Compound Name: *Heneicosanyl lignocerate*

Cat. No.: *B15548288*

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Abstract

Heneicosanyl lignocerate is a wax ester, a type of lipid molecule composed of a long-chain fatty alcohol (heneicosanol) and a very-long-chain saturated fatty acid (lignoceric acid). As a member of the wax ester class, it is characterized by its significant hydrophobicity and stability. This document provides a detailed overview of the chemical structure, formula, and constituent components of **heneicosanyl lignocerate**. Due to the limited availability of specific experimental data for this particular ester, this guide also presents key physicochemical properties of its constituent molecules, heneicosanol and lignoceric acid, to offer a foundational understanding. A generalized experimental workflow for the synthesis of such esters is also described.

Chemical Structure and Formula

Heneicosanyl lignocerate is the ester product of the condensation reaction between heneicosanol, a 21-carbon primary fatty alcohol, and lignoceric acid, a 24-carbon saturated fatty acid.

The chemical structure of **heneicosanyl lignocerate** is characterized by an ester bond (-COO-) linking the 21-carbon alkyl group of heneicosanol to the carbonyl group of lignoceric acid.

The chemical formula for heneicosanol is $C_{21}H_{44}O$, and for lignoceric acid, it is $C_{24}H_{48}O_2$. The esterification reaction results in the elimination of one molecule of water (H_2O).

Therefore, the chemical formula for **heneicosanyl lignocerate** is $C_{45}H_{90}O_2$.

Physicochemical Properties of Constituent Molecules

Quantitative data for **heneicosanyl lignocerate** is not readily available in public databases. However, the properties of its precursor molecules provide insight into its likely characteristics.

Property	Heneicosanol	Lignoceric Acid
Molecular Formula	$C_{21}H_{44}O$	$C_{24}H_{48}O_2$
Molecular Weight	312.6 g/mol	368.6 g/mol
Appearance	White solid	White crystalline solid
Melting Point	68-71 °C	81-84 °C
Boiling Point	381.5 °C (at 760 mmHg)	481.9 °C (at 760 mmHg)
Solubility	Insoluble in water; soluble in organic solvents	Insoluble in water; soluble in hot ethanol, ether, and benzene

Experimental Protocols: Synthesis of Wax Esters

The synthesis of heneicosanyl lignocerate can be achieved through standard esterification methods. A common laboratory-scale procedure is the Fischer-Speier esterification.

Objective: To synthesize **heneicosanyl lignocerate** from heneicosanol and lignoceric acid.

Materials:

- Heneicosanol
- Lignoceric acid

- A suitable acidic catalyst (e.g., concentrated sulfuric acid, p-toluenesulfonic acid)
- An organic solvent (e.g., toluene, hexane) to facilitate the reaction and azeotropically remove water.
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)
- Rotary evaporator
- Purification system (e.g., column chromatography with silica gel)

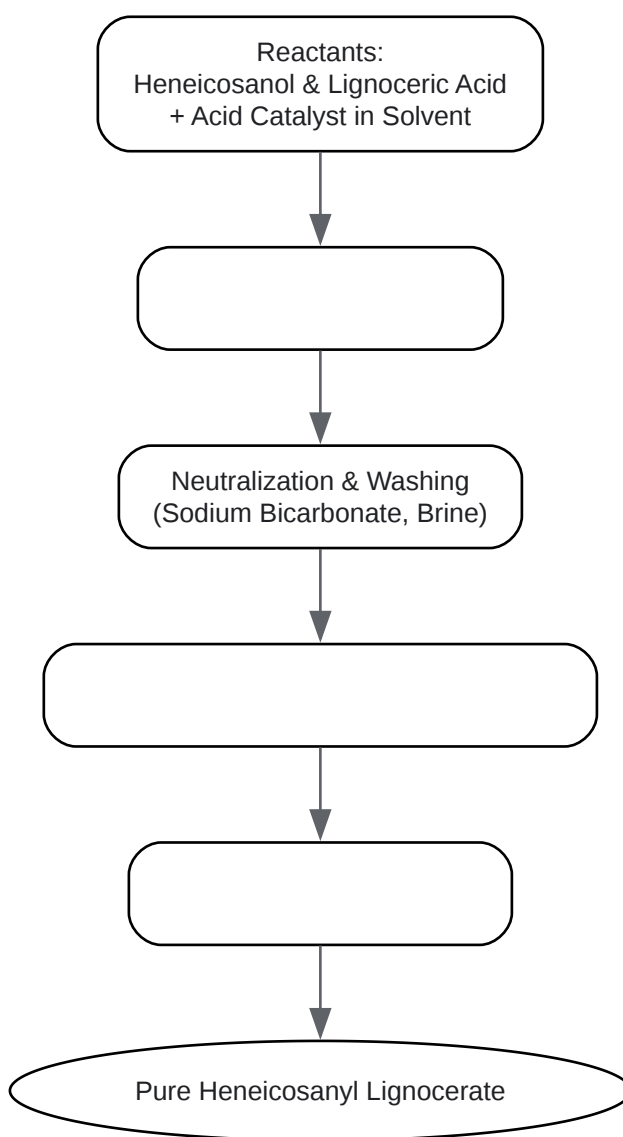
Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve equimolar amounts of heneicosanol and lignoceric acid in the chosen organic solvent.
- **Catalyst Addition:** Add a catalytic amount of the acid catalyst to the solution.
- **Esterification:** Equip the flask with a Dean-Stark apparatus and a reflux condenser. Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the formation of the ester.
- **Reaction Monitoring:** Monitor the progress of the reaction by techniques such as Thin Layer Chromatography (TLC) until the starting materials are consumed.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.

- **Drying and Concentration:** Dry the organic layer over a drying agent, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude **heneicosanyl lignocerate** using column chromatography to separate it from any unreacted starting materials and byproducts.

Visualization of Synthesis Pathway

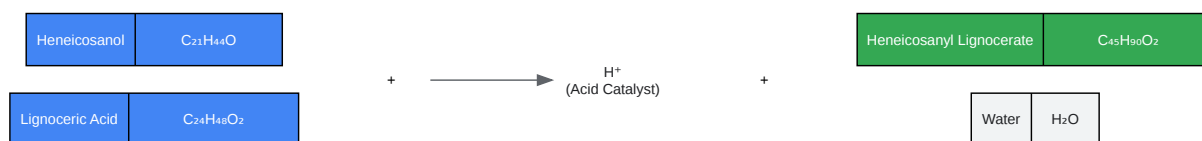
The following diagram illustrates the generalized workflow for the synthesis of a wax ester like **heneicosanyl lignocerate**.



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Caption: Workflow for the synthesis of **heneicosanyl lignocerate**.

The logical relationship of the esterification reaction is depicted in the following diagram.



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Caption: Fischer-Speier esterification of heneicosanol and lignoceric acid.

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